

An In-depth Technical Guide to RuPhos: Chemical Identity and Properties

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Compound of Interest

Compound Name: *RuPhos*

Cat. No.: *B129950*

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This guide provides a comprehensive overview of the chemical identifiers and key properties of **RuPhos**, a widely utilized bulky phosphine ligand in organic synthesis. Its application is particularly prominent in palladium-catalyzed cross-coupling reactions, which are fundamental in the synthesis of complex molecules within the pharmaceutical and materials science sectors.

Chemical Identifiers of RuPhos

The following table summarizes the essential chemical identifiers for **RuPhos**, ensuring accurate identification and sourcing for experimental and developmental work.

Identifier	Value	Reference(s)
CAS Number	787618-22-8	[1] [2] [3]
Synonyms	2-Dicyclohexylphosphino-2',6'-diisopropoxybiphenyl	[1] [3]
Dicyclohexyl(2',6'-diisopropoxy-[1,1'-biphenyl]-2-yl)phosphine	[1]	
Molecular Formula	C ₃₀ H ₄₃ O ₂ P	[1] [2]
Molecular Weight	466.64 g/mol	
PubChem CID	16217985	[1]
InChI	1S/C30H43O2P/c1-22(2)31-27-19-13-20-28(32-23(3)4)30(27)26-18-11-12-21-29(26)33(24-14-7-5-8-15-24)25-16-9-6-10-17-25/h11-13,18-25H,5-10,14-17H2,1-4H3	
InChIKey	MXFYYFVVIWKFE-UHFFFAOYSA-N	
SMILES	CC(C)Oc1cccc(OC(C)C)c1-c2ccccc2P(C3CCCCC3)C4CCCC4	

Logical Relationship of RuPhos Identifiers

The following diagram illustrates the hierarchical relationship between the common name, systematic name, and various structural and database identifiers for **RuPhos**. This visualization aids in understanding how different identifiers relate to the same chemical entity.



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Caption: Relationship between **RuPhos** common name, systematic name, and key chemical identifiers.

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